

A Meta-Analysis of HMTBA Efficacy Studies: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Hydroxy-4-(methylthio)butyric acid

CAS No.: 120-91-2

Cat. No.: B7821935

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive meta-analysis of the efficacy of 2-hydroxy-4-(methylthio)butanoic acid (HMTBA), a methionine hydroxy analog, in comparison to the traditional DL-methionine (DLM) supplementation in animal nutrition. The following sections present quantitative data from various studies, detail the experimental protocols employed, and visualize key biochemical and experimental processes.

Data Summary: HMTBA vs. DL-Methionine Efficacy

The relative bioefficacy of HMTBA compared to DL-methionine has been a subject of extensive research, with varying results across different species. The following tables summarize the quantitative findings from several meta-analyses and individual studies.

Table 1: Relative Bioefficacy of HMTBA in Poultry

Performance Metric	HMTBA Bioefficacy (relative to DLM)	Species	Reference
Average Daily Gain	81% (equimolar basis)	Chickens for fattening	[1]
Feed/Gain Ratio	79% (equimolar basis)	Chickens for fattening	[1]
Weight Gain & Feed Conversion	65% (weight basis)	Broilers	[2]
Growth Performance	98-100%	Laying ducks	[3]
Growth Performance & Carcass Traits	99%	Cherry Valley ducks	[4]

Table 2: Relative Bioefficacy of HMTBA in Swine

Performance Metric	HMTBA Bioefficacy (relative to DLM)	Species	Reference
Nitrogen Retention	64.2%	Weaning pigs	[5]
Nitrogen Retention per day	66.3%	Weaning pigs	[5]
Overall Bioequivalence (product-to-product)	64%	Pigs	[5]
Overall Bioequivalence (equimolar basis)	73%	Pigs	[5]
Protein Deposition (equimolar basis)	74.4%	Growing pigs	[6]
Nitrogen Retention (product-to-product)	71%	Starter pigs	[7]
Nitrogen Retention (equimolar basis)	85%	Starter pigs	[7]

Table 3: Efficacy of HMTBA in Dairy Cattle

Performance Metric	Effect of HMTBA Supplementation	Species	Reference
Milk Yield	Tended to increase	Lactating dairy cows	[8]
Milk Protein Yield	Increased	Lactating dairy cows	[8]
Milk Fat Yield	Increased	Lactating dairy cows	[8][9]
Milk Fat Concentration	Increased	Lactating dairy cows	[8][10][11]
Dry Matter Intake	No significant effect	Lactating dairy cows	[9][11]

Experimental Protocols

The studies cited in this guide employed various experimental designs to assess the efficacy of HMTBA. Below are detailed methodologies for key experiments.

Poultry: Dose-Response Meta-Analysis

- **Objective:** To determine the relative bioefficacy of HMTBA compared to DL-methionine for average daily gain (ADG) and feed-to-gain ratio in chickens for fattening.
- **Methodology:** A meta-analysis of 46 dose-response studies from 27 peer-reviewed papers was conducted.[1] The analysis utilized regression models to compare the dose-response curves of HMTBA and DL-methionine on an equimolar basis.[1]
- **Animal Subjects:** Chickens for fattening.
- **Diet:** Basal diets were formulated to be deficient in sulfur amino acids, with treatment groups receiving graded levels of either HMTBA or DL-methionine.
- **Data Collection:** Body weight gain and feed intake were recorded to calculate ADG and feed/gain ratio.
- **Statistical Analysis:** Non-linear regression models were used to analyze the dose-response relationship and calculate the relative bioefficacy of HMTBA.

Swine: Nitrogen Balance and Growth Performance Study

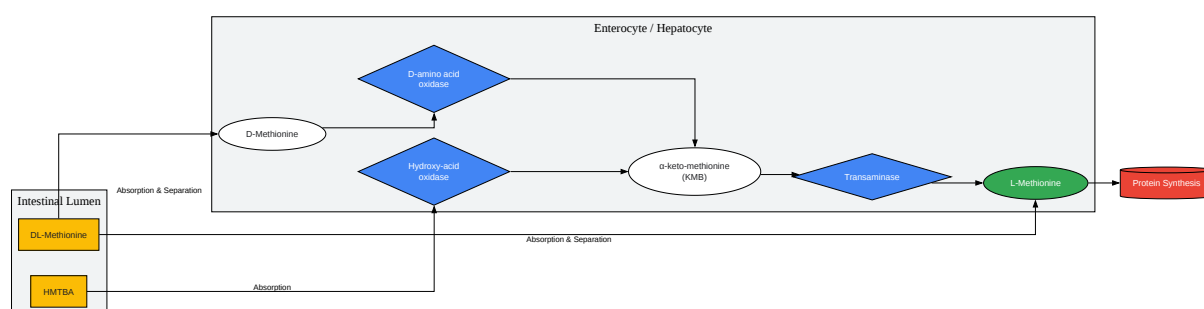
- Objective: To evaluate the efficacy of HMTBA-FA (free acid) compared to DLM as methionine sources for weanling pigs.[5]
- Methodology: Two experiments were conducted. In the first, a nitrogen balance study was performed. In the second, a growth performance trial was conducted.
- Animal Subjects: Crossbred weanling pigs.[5]
- Diet: A basal diet deficient in methionine was used. Treatment diets were created by supplementing the basal diet with graded levels of either DLM or HMTBA-FA.[5]
- Data Collection: In the N-balance study, total feces and urine were collected to determine nitrogen retention. In the growth trial, body weight and feed intake were measured to calculate average daily gain, average daily feed intake, and feed efficiency.
- Statistical Analysis: A slope-ratio assay was used to determine the relative biological equivalence of HMTBA-FA to DLM based on nitrogen retention.[5]

Dairy Cattle: Lactation Performance Meta-Analysis

- Objective: To evaluate the productive response of lactating dairy cows to methionine supplementation from various sources, including HMTBA.[8]
- Methodology: A meta-analysis of 64 studies was conducted. Data from experiments published between 1970 and 2011 were included.[8]
- Animal Subjects: Lactating dairy cows.
- Diet: Diets varied across studies but generally consisted of a basal diet with or without methionine supplementation from different sources.
- Data Collection: Data on dry matter intake, milk yield, and milk composition (protein and fat) were extracted from the publications.
- Statistical Analysis: A weighted analysis of the response to supplementation compared with the intra-experiment control was performed, along with a regression analysis of the response to changing dietary metabolizable methionine.[8]

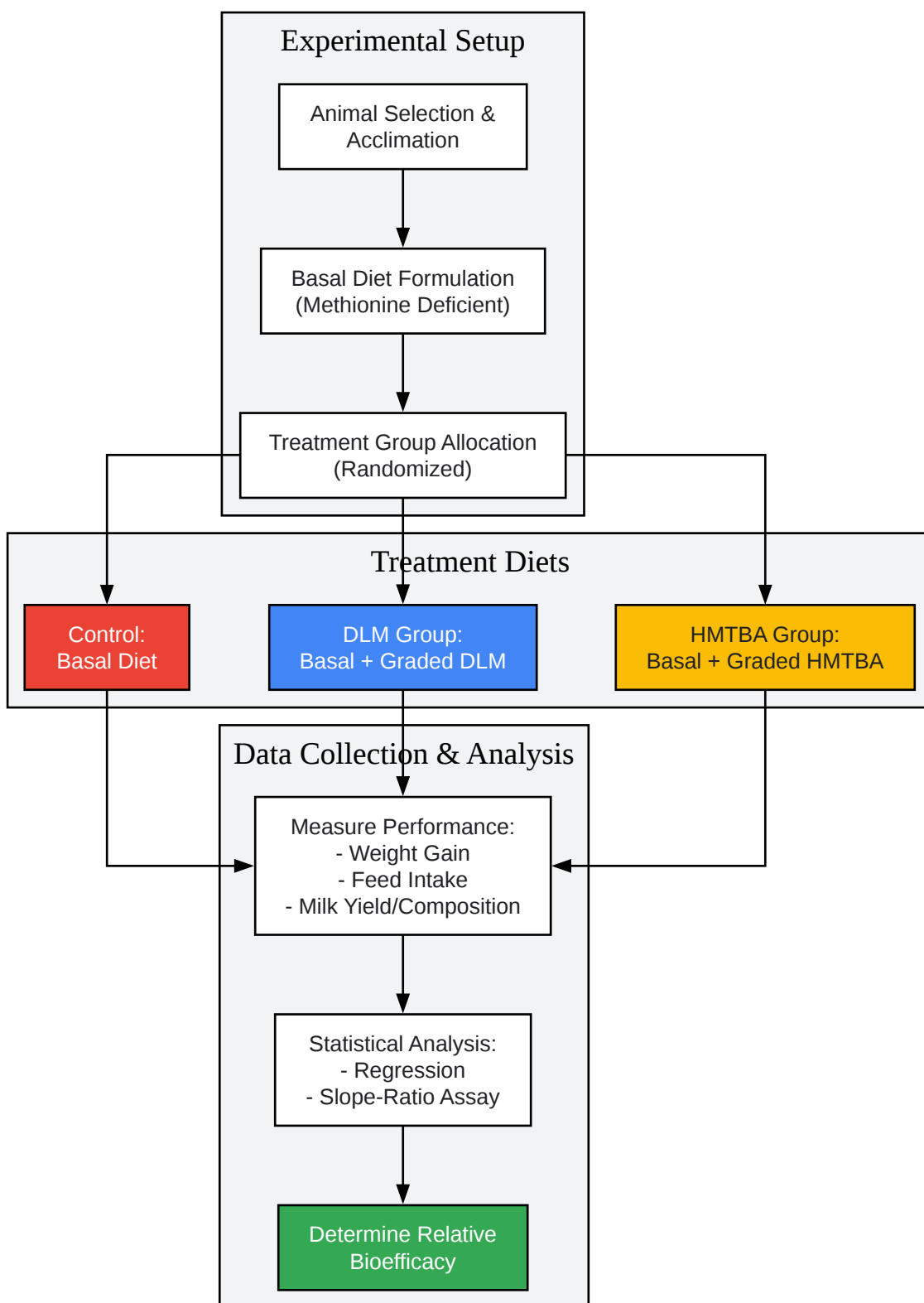
Visualizations: Pathways and Workflows

To better understand the underlying biological processes and experimental designs, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: Biochemical conversion pathway of HMTBA and DL-Methionine to L-Methionine.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for a dose-response efficacy trial.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Safety and efficacy of hydroxy analogue of methionine and its calcium salt (ADRY+®) for all animal species - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Meta-Analyses of Methionine Source Concept Validation Trials in Broilers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Methionine-hydroxy analogue was found to be significantly less bioavailable compared to dl-methionine for protein deposition in growing pigs | animal | Cambridge Core [[cambridge.org](https://www.cambridge.org/)]
- 7. researchgate.net [researchgate.net]
- 8. Meta-analysis of lactation performance in dairy cows receiving supplemental dietary methionine sources or postruminal infusion of methionine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Increasing milk fat production by feeding methionine hydroxy analogues [dellait.com]
- 10. mdpi.com [mdpi.com]
- 11. Effect of 2-hydroxy-4-(methylthio)butanoate (HMTBa) on milk fat, rumen environment and biohydrogenation, and rumen protozoa in lactating cows fed diets with increased risk for milk fat depression - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Meta-Analysis of HMTBA Efficacy Studies: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7821935/docs#a-meta-analysis-of-hmtba-efficacy-studies-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)